

An In-depth Technical Guide on 7-bromo-N-methylquinoxalin-2-amine

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Compound of Interest

Compound Name: 7-bromo-N-methylquinoxalin-2-amine

Cat. No.: B12106989

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **7-bromo-N-methylquinoxalin-2-amine**. The information is curated for professionals in chemical research and drug development.

Core Chemical Properties

While specific experimental data for **7-bromo-N-methylquinoxalin-2-amine** remains limited in publicly accessible literature, its fundamental properties can be summarized. The compound is identified by the CAS Number 1345444-92-9.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ BrN ₂	PubChem (CID for isomeric structure)
Molecular Weight	237.10 g/mol	Calculated
Canonical SMILES	<chem>CNC1=NC2=C(C=C1)C=C(Br)C=C2</chem>	Inferred from name
InChI Key	Inferred from structure	Not available

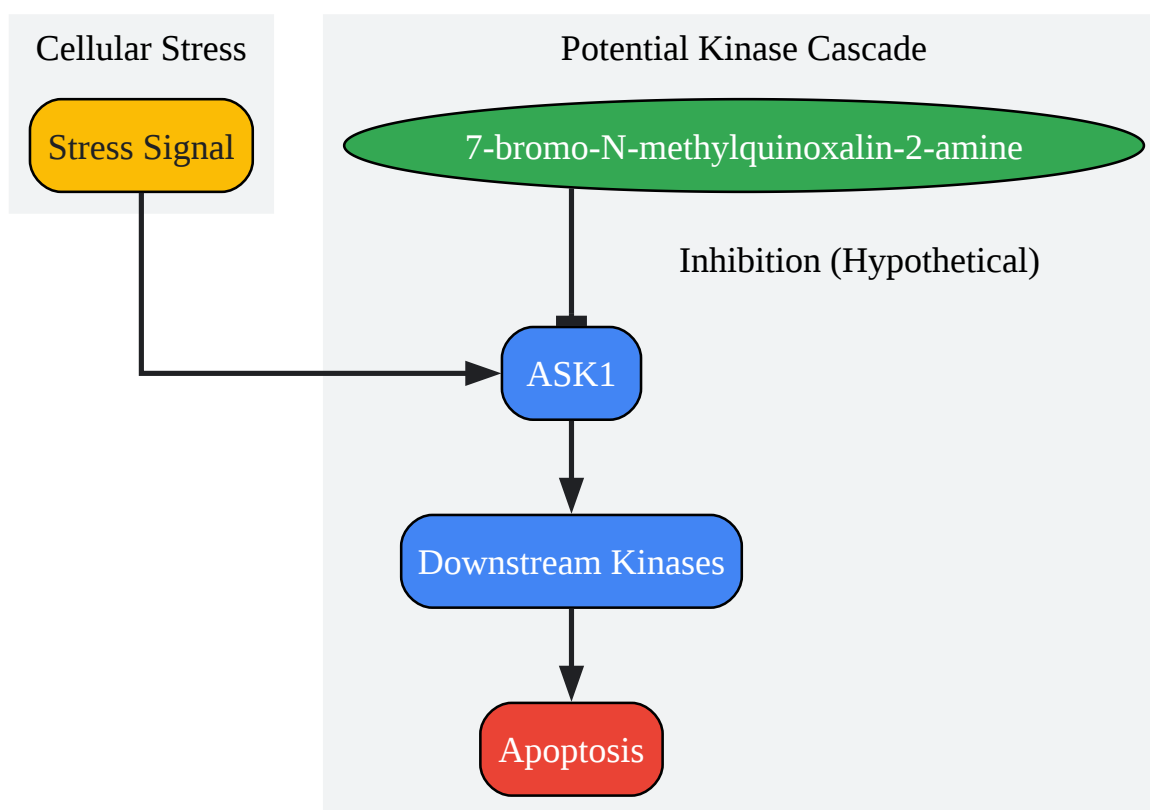
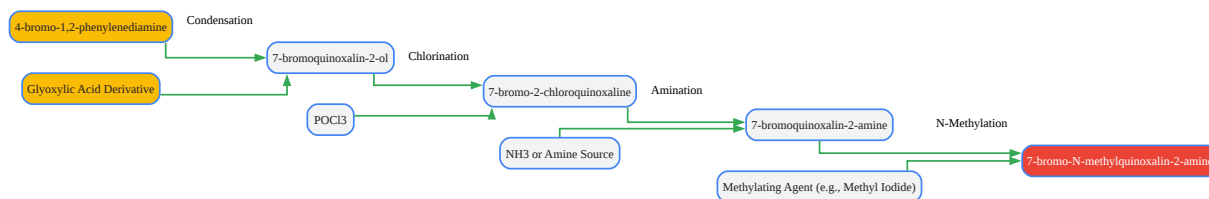
Note: Some properties are inferred from the isomeric structure (6-bromo-N-methylquinoxalin-2-amine) or are calculated due to the absence of published experimental data for the 7-bromo isomer.

Commercial suppliers indicate the availability of analytical data such as NMR, HPLC, LC-MS, and UPLC for CAS number 1345444-92-9, though this data is not publicly available.

Synthesis and Experimental Protocols

A definitive, step-by-step experimental protocol for the synthesis of **7-bromo-N-methylquinoxalin-2-amine** is not explicitly detailed in the reviewed literature. However, a plausible synthetic route can be devised based on established methods for the synthesis of analogous quinoxaline derivatives. The synthesis would likely involve a two-step process: the synthesis of the precursor 7-bromoquinoxalin-2-amine, followed by N-methylation.

Proposed Synthesis Workflow



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